

Technical Guide: Properties of 3-Bromo-5-(dimethoxymethyl)pyridine and Related Compounds

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Compound of Interest

Compound Name: 3-Bromo-5-(dimethoxymethyl)pyridine

Cat. No.: B175818

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Disclaimer: Information regarding the physical and chemical properties of **3-Bromo-5-(dimethoxymethyl)pyridine** is not readily available in public literature and chemical databases. This guide provides data and protocols for the closely related and structurally similar compound, 3-Bromo-5-methoxypyridine, which can serve as a valuable reference point for researchers, scientists, and drug development professionals. The methodologies and properties described herein are for 3-Bromo-5-methoxypyridine and should be adapted and verified for **3-Bromo-5-(dimethoxymethyl)pyridine**.

Physical and Chemical Properties of 3-Bromo-5-methoxypyridine

The following table summarizes the key physical and chemical properties of 3-Bromo-5-methoxypyridine (CAS RN: 50720-12-2).

Property	Value	Source(s)
Molecular Formula	C ₆ H ₆ BrNO	[1] [2]
Molecular Weight	188.02 g/mol	[1]
Appearance	Crystalline or fused solid	
Melting Point	31-35 °C (lit.)	[3] [4] [5] [6]
Assay	≥97%	[5]
SMILES	<chem>COc1cncc(Br)c1</chem>	[2]
InChI	1S/C6H6BrNO/c1-9-6-2-5(7)3-8-4-6/h2-4H,1H3	
InChI Key	FZWUIWQMJFAWJW-UHFFFAOYSA-N	[2]

Synthesis of 3-Bromo-5-methoxypyridine

The most common synthetic route to 3-Bromo-5-methoxypyridine involves the nucleophilic substitution of a bromine atom in 3,5-dibromopyridine with a methoxy group.[\[7\]](#) This reaction is typically performed using sodium methoxide in a polar aprotic solvent such as N,N-dimethylformamide (DMF).[\[7\]](#)[\[8\]](#)

Experimental Protocol: Synthesis via Nucleophilic Substitution

This protocol is based on established laboratory procedures for the synthesis of 3-Bromo-5-methoxypyridine.[\[7\]](#)[\[8\]](#)

Materials:

- 3,5-Dibromopyridine
- Sodium pellets or Sodium Hydride (60% dispersion in mineral oil)
- Methanol

- N,N-Dimethylformamide (DMF), dry
- Toluene
- Diethyl ether
- Brine (saturated aqueous NaCl solution)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Ice

Procedure:

- Preparation of Sodium Methoxide:
 - Method A (from Sodium Pellets): Under anhydrous conditions, carefully add sodium pellets (4.7 g, 0.20 mol) portion-wise to methanol (180 mL). After the sodium has completely reacted, evaporate the solution to dryness. To ensure complete removal of water, azeotropically distill the residue with toluene (100 mL) and concentrate under reduced pressure.^{[7][8]}
 - Method B (from Sodium Hydride): In a reaction vessel, suspend 60% sodium hydride in mineral oil (11.4 g, 285 mmol) in dry DMF (450 mL). Carefully add methanol (11.5 mL, 285 mmol) at room temperature. Heat the resulting solution to 60°C.^{[7][8]}
- Reaction:
 - To the prepared sodium methoxide in dry DMF (130 mL for Method A), add 3,5-dibromopyridine (32 g, 135 mmol for Method A; 45 g, 190 mmol for Method B).^{[7][8]}
 - Heat the reaction mixture. Recommended conditions vary from 70°C for 4 hours to 90°C for 1 hour.^{[7][8]}
- Work-up and Purification:
 - For Precipitation (Method A): After the reaction is complete, cool the mixture to room temperature. Slowly pour the reaction mixture into an ice/water mixture (300 g) to

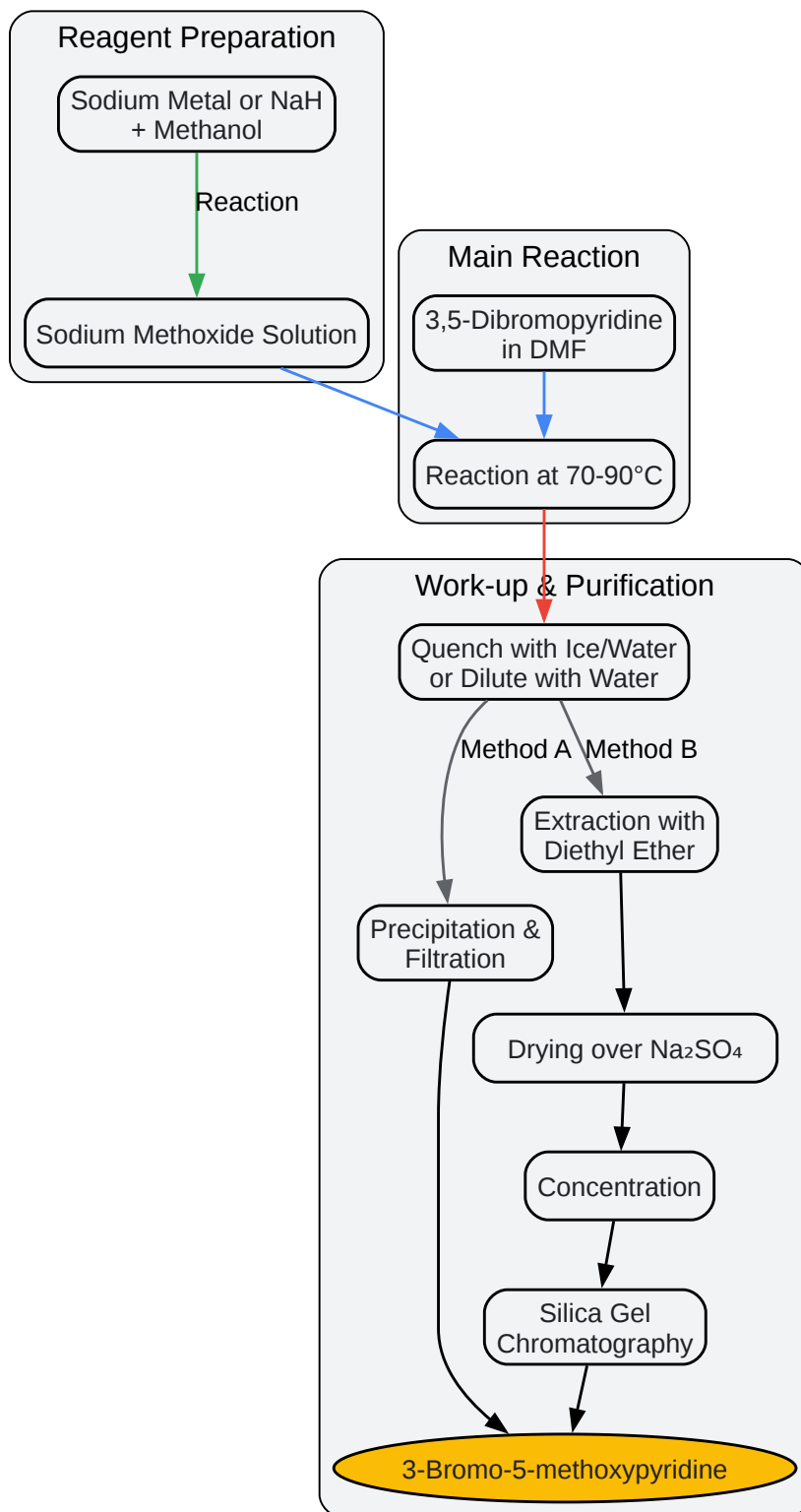
precipitate the product. Collect the solid by filtration and dry under reduced pressure.^[7]^[8]

- For Extraction (Method B): Cool the reaction mixture to room temperature and dilute with water (50 mL). Extract the product with diethyl ether (3 x 50 mL). Combine the organic layers, wash with brine, and dry over anhydrous Na₂SO₄. Filter and concentrate the solvent in vacuo.^[7]^[8]
- Purification:
 - The crude product can be further purified by silica gel chromatography, eluting with a mixture of ethyl acetate and hexane (e.g., 5-10% ethyl acetate in hexane).^[8]

Synthesis Workflow Diagram

The following diagram illustrates the general workflow for the synthesis of 3-Bromo-5-methoxypyridine.

Workflow for 3-Bromo-5-methoxypyridine Synthesis

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